

# Protizinic Acid molecular formula and molecular weight

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## Compound of Interest

Compound Name: Protizinic Acid

Cat. No.: B083855

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## Protizinic Acid: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Protizinic acid** is a non-steroidal anti-inflammatory agent (NSAID) with demonstrated anti-inflammatory and antipyretic properties. As a phenothiazine derivative, its mechanism of action and pharmacological profile present a subject of interest for researchers in inflammation and pain management. This technical guide provides a comprehensive overview of the molecular characteristics, pharmacological data, and known mechanisms of action of **Protizinic Acid**.

### Molecular and Physicochemical Data

**Protizinic Acid**, chemically known as 2-(7-methoxy-10-methylphenothiazin-2-yl)propanoic acid, possesses the following molecular attributes:

Parameter	Value	Reference
Molecular Formula	C <sub>17</sub> H <sub>17</sub> NO <sub>3</sub> S	[1][2][3]
Molecular Weight	315.39 g/mol	[1][2]
IUPAC Name	2-(7-methoxy-10-methylphenothiazin-2-yl)propanoic acid	[2]
CAS Number	13799-03-6	[2]

## Pharmacological Data

The anti-inflammatory potency of **Protizinic Acid** has been evaluated in several preclinical models. The following tables summarize the key quantitative data from these studies, comparing its activity with other NSAIDs where available.

### In Vitro Anti-Inflammatory Activity

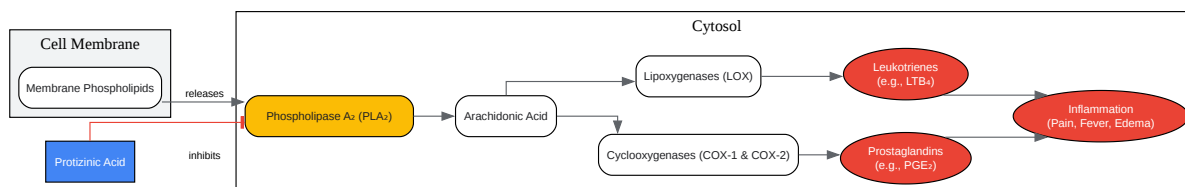
Assay	Protizinic Acid (IC <sub>50</sub> )	Indomethacin (IC <sub>50</sub> )	Ibuprofen (IC <sub>50</sub> )	Reference
Phospholipase A <sub>2</sub> (PLA <sub>2</sub> ) Inhibition	210 µM	No effect at 300 µM	No effect at 300 µM	[1][4]
Protein Denaturation	0.89 x 10 <sup>-5</sup> M	-	-	[5]
Platelet Aggregation (Arachidonic Acid-Induced)	5.55 x 10 <sup>-5</sup> M	-	-	[5]

### In Vivo Anti-Inflammatory Activity

Model	Protizinic Acid	Indomethacin	Diclofenac Sodium	Reference
Carrageenan-Induced Edema (rat)	ED <sub>30</sub> : 18.0 mg/kg (oral)	More potent	More potent	[5]
Ultraviolet Erythema (guinea pig)	ED <sub>50</sub> : 1.07 mg/kg (oral)	Less potent	-	[5]

## Mechanism of Action: Inhibition of the Arachidonic Acid Cascade

**Protizinic Acid** exerts its anti-inflammatory effects primarily through the inhibition of Phospholipase A<sub>2</sub> (PLA<sub>2</sub>). This enzyme is critical for the liberation of arachidonic acid from the cell membrane phospholipids, which is the rate-limiting step in the synthesis of pro-inflammatory eicosanoids, including prostaglandins and leukotrienes. By inhibiting PLA<sub>2</sub>, **Protizinic Acid** effectively reduces the substrate available for downstream enzymes like cyclooxygenases (COX-1 and COX-2) and lipoxygenases (LOX).



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Mechanism of Action of **Protizinic Acid**.

## Experimental Protocols

While detailed, step-by-step protocols for experiments specifically utilizing **Protizinic Acid** are not readily available in the public domain, the following are generalized methodologies for the key experiments cited in the literature. These should be adapted and optimized for specific laboratory conditions.

## Phospholipase A<sub>2</sub> (PLA<sub>2</sub>) Inhibition Assay

**Objective:** To determine the inhibitory effect of **Protizinic Acid** on PLA<sub>2</sub> activity.

**Principle:** This assay measures the enzymatic hydrolysis of a phospholipid substrate by PLA<sub>2</sub>. The inhibition of this reaction by a test compound is quantified.

**Generalized Protocol:**

- **Substrate Preparation:** Prepare a suitable fluorescently labeled phospholipid substrate in a buffer solution.
- **Enzyme and Inhibitor Preparation:** Prepare solutions of PLA<sub>2</sub> enzyme and various concentrations of **Protizinic Acid**.
- **Reaction Initiation:** In a microplate, combine the PLA<sub>2</sub> enzyme solution with the **Protizinic Acid** solutions (or vehicle control) and pre-incubate for a specified time.
- **Assay:** Initiate the enzymatic reaction by adding the phospholipid substrate to the wells.
- **Measurement:** Monitor the increase in fluorescence over time using a microplate reader. The rate of hydrolysis is proportional to the fluorescence signal.
- **Data Analysis:** Calculate the percentage of inhibition for each concentration of **Protizinic Acid**. Determine the IC<sub>50</sub> value, the concentration of the inhibitor that causes 50% inhibition of the enzyme activity.

## Carrageenan-Induced Paw Edema in Rats

**Objective:** To evaluate the in vivo anti-inflammatory activity of **Protizinic Acid**.

**Principle:** Carrageenan injection into the paw of a rodent induces a localized inflammatory response characterized by edema. The reduction in paw volume by a test compound is a

measure of its anti-inflammatory effect.

#### Generalized Protocol:

- **Animal Acclimatization:** Acclimate male Wistar or Sprague-Dawley rats to the laboratory environment.
- **Grouping and Administration:** Divide the animals into groups (e.g., vehicle control, positive control like Indomethacin, and **Protizinic Acid** treatment groups). Administer the respective substances orally or via intraperitoneal injection.
- **Induction of Edema:** After a set period (e.g., 30-60 minutes), inject a 1% carrageenan solution into the sub-plantar region of the right hind paw of each rat.
- **Measurement of Paw Volume:** Measure the paw volume of each rat using a plethysmometer at baseline (before carrageenan injection) and at regular intervals (e.g., 1, 2, 3, 4, and 5 hours) post-carrageenan injection.
- **Data Analysis:** Calculate the percentage of edema inhibition for each treatment group compared to the vehicle control group. Determine the ED<sub>30</sub> or ED<sub>50</sub> value, the dose that causes 30% or 50% inhibition of edema.

## Ultraviolet (UV) Erythema in Guinea Pigs

**Objective:** To assess the ability of **Protizinic Acid** to reduce UV-induced skin inflammation.

**Principle:** Exposure of the skin to UV radiation causes an inflammatory reaction known as erythema (redness). The effectiveness of a topically or orally administered compound in reducing this erythema is evaluated.

#### Generalized Protocol:

- **Animal Preparation:** Use albino guinea pigs. The dorsal skin is carefully shaved 24 hours before the experiment.
- **Grouping and Administration:** Divide the animals into groups and administer **Protizinic Acid** or a control substance.

- **UV Exposure:** Anesthetize the animals and expose a defined area of the shaved dorsal skin to a controlled dose of UV-B radiation to induce a distinct erythema.
- **Erythema Scoring:** At specific time points after UV exposure (e.g., 4, 8, and 24 hours), visually score the intensity of the erythema based on a predefined scale.
- **Data Analysis:** Compare the erythema scores of the treated groups with the control group to determine the percentage of inhibition. Calculate the ED<sub>50</sub> value.

## Conclusion

**Protizinic Acid** is a potent NSAID with a clear mechanism of action involving the inhibition of Phospholipase A<sub>2</sub>, a key upstream enzyme in the inflammatory cascade. The provided data and generalized protocols offer a foundational resource for researchers and professionals in drug development to further investigate the therapeutic potential of this compound. Further studies are warranted to elucidate its detailed signaling interactions and to establish comprehensive safety and efficacy profiles in various inflammatory conditions.

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